

Application Notes and Protocols: AF497 in the Study of Metabolic Disease Models

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Compound of Interest

Compound Name: AA-497

Cat. No.: B1664272

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Introduction to AF497 and its Target: The Leptin Receptor

AF497 is a research-grade polyclonal antibody specifically designed to detect the mouse leptin receptor (LepR), also known as OB-R or CD295.^{[1][2]} It is not a therapeutic agent but a critical tool for researchers to investigate the role of leptin signaling in various physiological and pathological states, including metabolic diseases. The leptin receptor is a key player in the regulation of energy homeostasis, appetite, and body weight.^{[3][4]} Dysregulation of the leptin signaling pathway is strongly associated with obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD).^{[3][4]}

The leptin receptor gene is responsible for the "diabetes" (db) and "fatty" (fa) mutations in mice and rats, respectively. Rodents with these mutations exhibit a phenotype of severe obesity and are widely used as models for metabolic disease research.^[5] AF497 allows researchers to visualize and quantify the expression and localization of the leptin receptor in tissues from these and other metabolic disease models, providing insights into the mechanisms of leptin resistance and the pathophysiology of metabolic disorders.

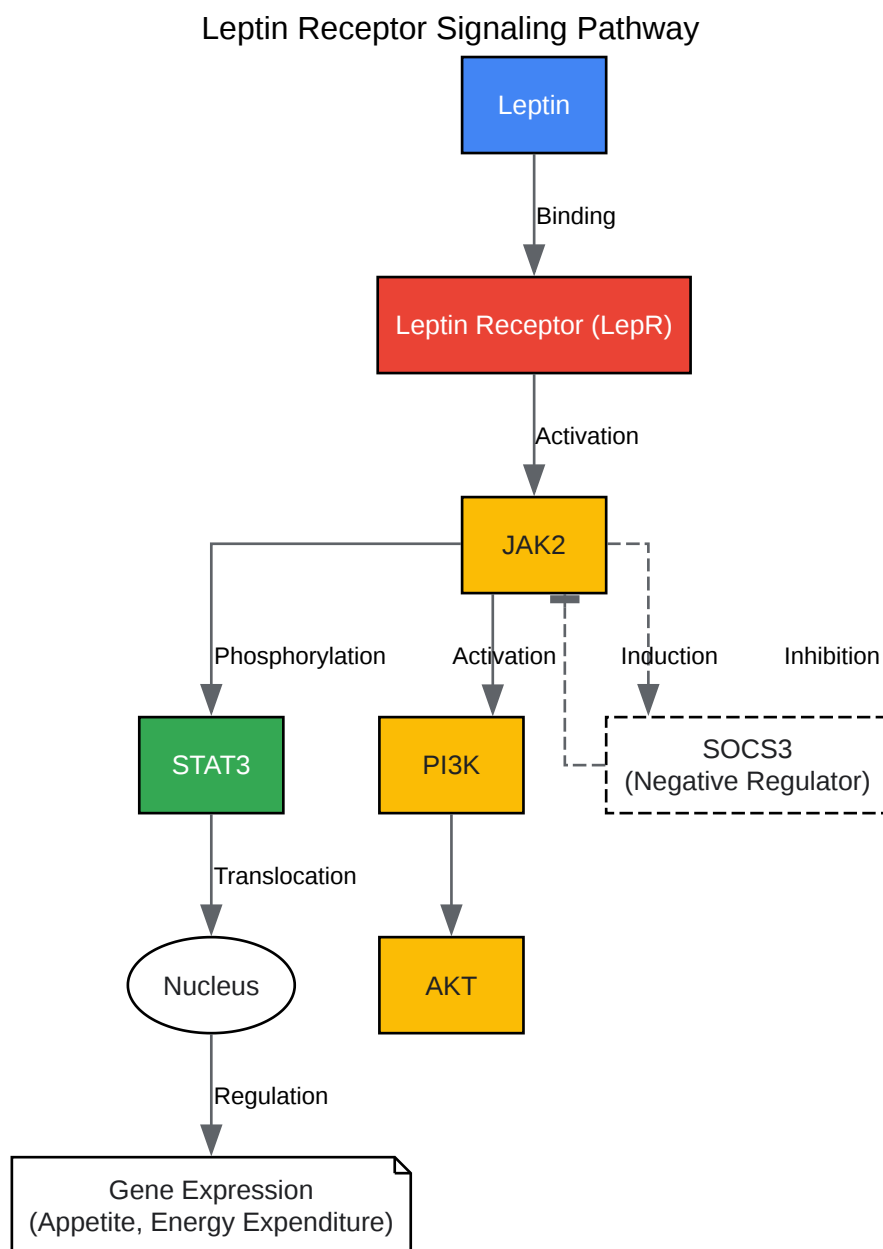
Quantitative Data Summary

The following table summarizes the key specifications and recommended applications for the AF497 antibody, providing a quick reference for experimental design.

| Parameter | Specification |
|------------------------|--|
| Product Name | Anti-Mouse Leptin R Antibody, AF497 |
| Target | Mouse Leptin Receptor (LepR/OB-R) |
| Host Species | Goat |
| Clonality | Polyclonal |
| Immunogen | Mouse myeloma cell line NS0-derived recombinant mouse Leptin R (Ala20-Gly839) |
| Purification | Antigen Affinity-purified |
| Specificity | Detects mouse Leptin R. Shows approximately 30% cross-reactivity with recombinant human Leptin R in direct ELISAs. [1] [2] |
| Validated Applications | Western Blot, Flow Cytometry, Immunohistochemistry, Immunocytochemistry, Mass Spectrometry, Immunoprecipitation. [1] [2] |
| Recommended Dilutions | Western Blot: 0.1 µg/mL; Flow Cytometry: 2.5 µg/10 ⁶ cells; Immunohistochemistry: 5-15 µg/mL. [1] |
| Formulation | Lyophilized from a 0.2 µm filtered solution in PBS with Trehalose. |
| Reconstitution | Reconstitute at 0.2 mg/mL in sterile PBS. [1] |

Signaling Pathway and Experimental Workflow

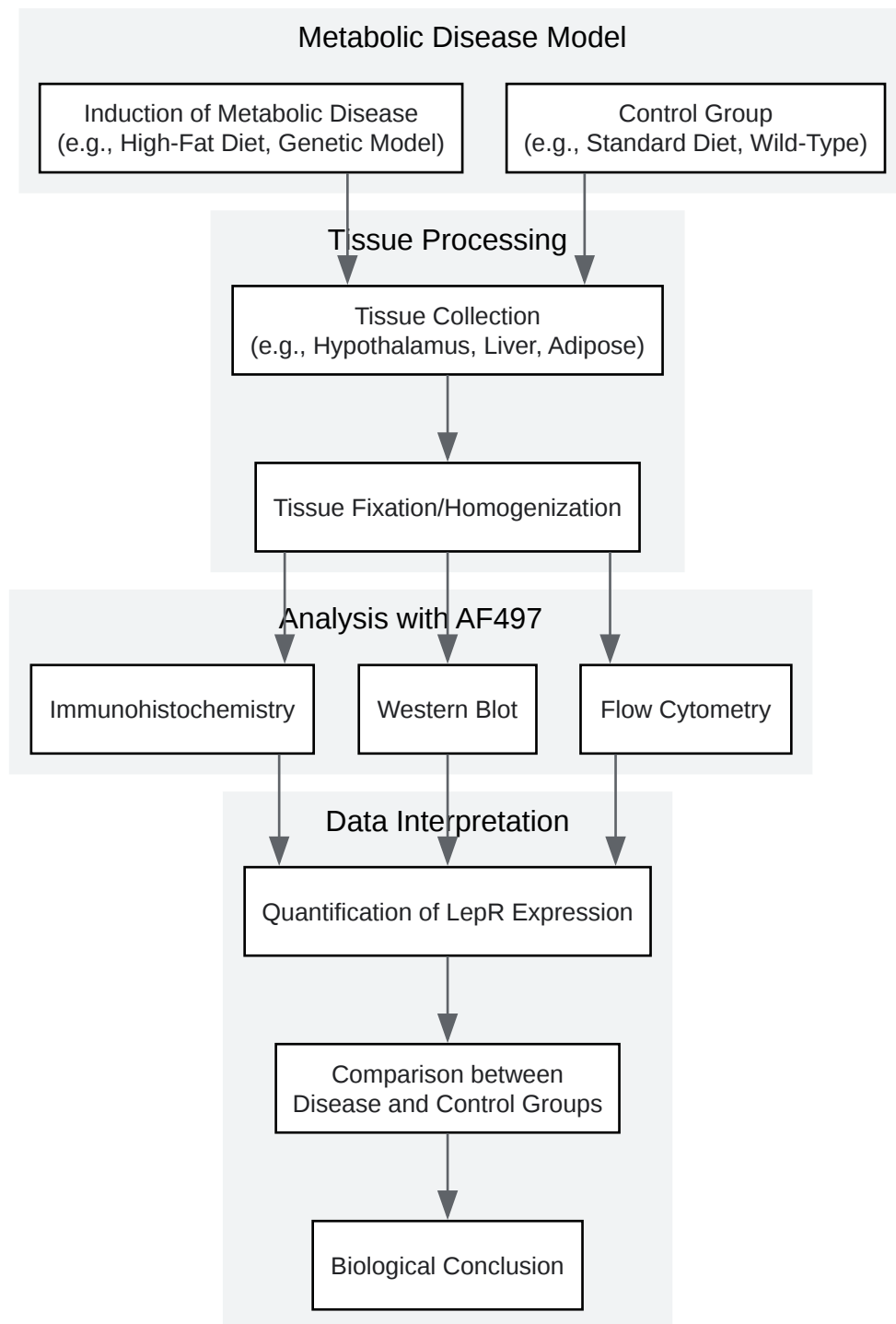
The following diagrams illustrate the leptin receptor signaling pathway and a general experimental workflow for utilizing AF497 in metabolic disease model research.



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Caption: Leptin Receptor Signaling Pathway.

Experimental Workflow using AF497

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References

- 1. rndsystems.com [rndsystems.com]
- 2. biocompare.com [biocompare.com]
- 3. The Potential of Leptin for Treating Diabetes and Its Mechanism of Action - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. advinus.com [advinus.com]
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